

RhoNox-1: Application Notes and Protocols for Neurobiology and Cancer Research

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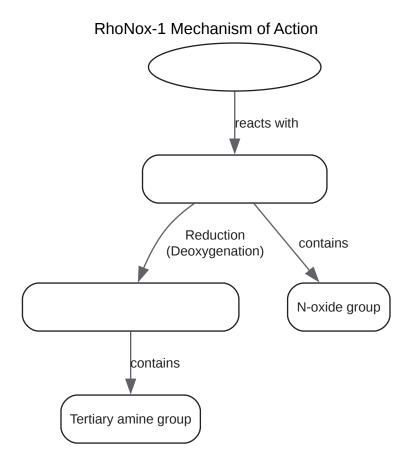
Introduction

RhoNox-1 is a highly specific fluorescent probe designed for the detection of labile ferrous iron (Fe2+). It operates on a "turn-on" mechanism, exhibiting a significant increase in fluorescence upon selective reaction with Fe2+. This property makes **RhoNox-1** a valuable tool for investigating the roles of ferrous iron in various physiological and pathological processes, particularly in the fields of neurobiology and cancer research. This document provides detailed application notes and experimental protocols for the use of **RhoNox-1** in these research areas.

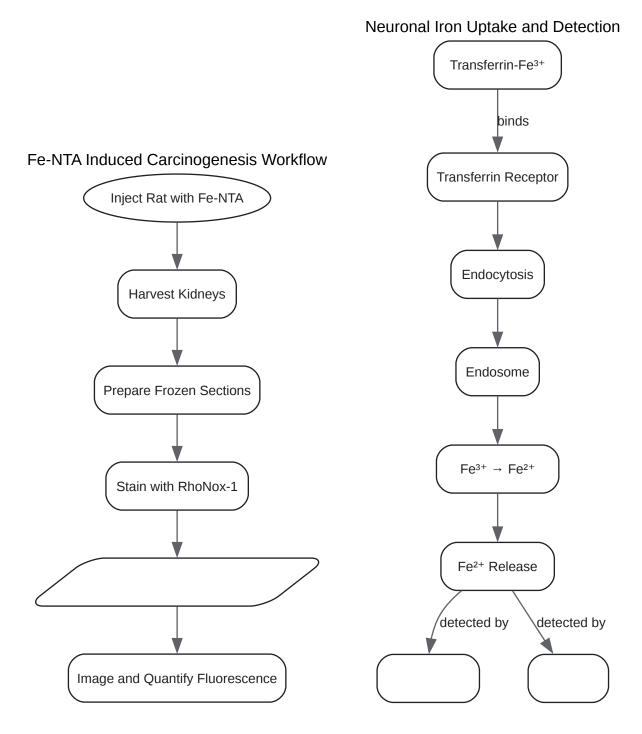
Mechanism of Action

RhoNox-1's fluorescence is initially quenched. In the presence of Fe2+, the N-oxide group on the **RhoNox-1** molecule is reduced to a tertiary amine. This deoxygenation reaction restores the fluorescence of the rhodamine-based fluorophore, resulting in a strong orange-red signal. [1][2][3] The probe is cell-permeable and has been reported to localize primarily in the Golgi apparatus, although localization in endolysosomes has also been observed.[4][5][6][7]









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